

Technical Support Center: Purification of 5-Chloropyrazine-2-carbaldehyde

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Compound of Interest

Compound Name: 5-Chloropyrazine-2-carbaldehyde

Cat. No.: B1632519

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Welcome to the technical support center for the purification of **5-Chloropyrazine-2-carbaldehyde**. This guide is designed for researchers, scientists, and professionals in drug development who are working with this versatile building block. The purity of **5-Chloropyrazine-2-carbaldehyde** is critical for the success of subsequent synthetic steps and the integrity of final products. This document provides in-depth technical guidance, troubleshooting protocols, and frequently asked questions to help you achieve the desired purity for your research.

The Importance of Purity for 5-Chloropyrazine-2-carbaldehyde

5-Chloropyrazine-2-carbaldehyde is a key intermediate in the synthesis of a wide range of biologically active molecules. The presence of impurities, even in small amounts, can lead to side reactions, reduced yields, and difficulties in the purification of downstream products. Common impurities may include unreacted starting materials, byproducts from the synthetic route, or degradation products. Therefore, robust purification is a non-negotiable step in any synthetic workflow involving this compound.

Physical and Chemical Properties

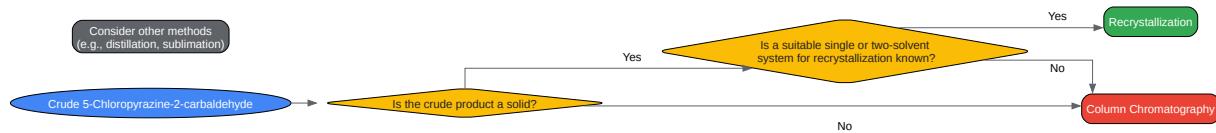
A thorough understanding of the physical and chemical properties of **5-Chloropyrazine-2-carbaldehyde** is fundamental to selecting and optimizing a purification strategy.

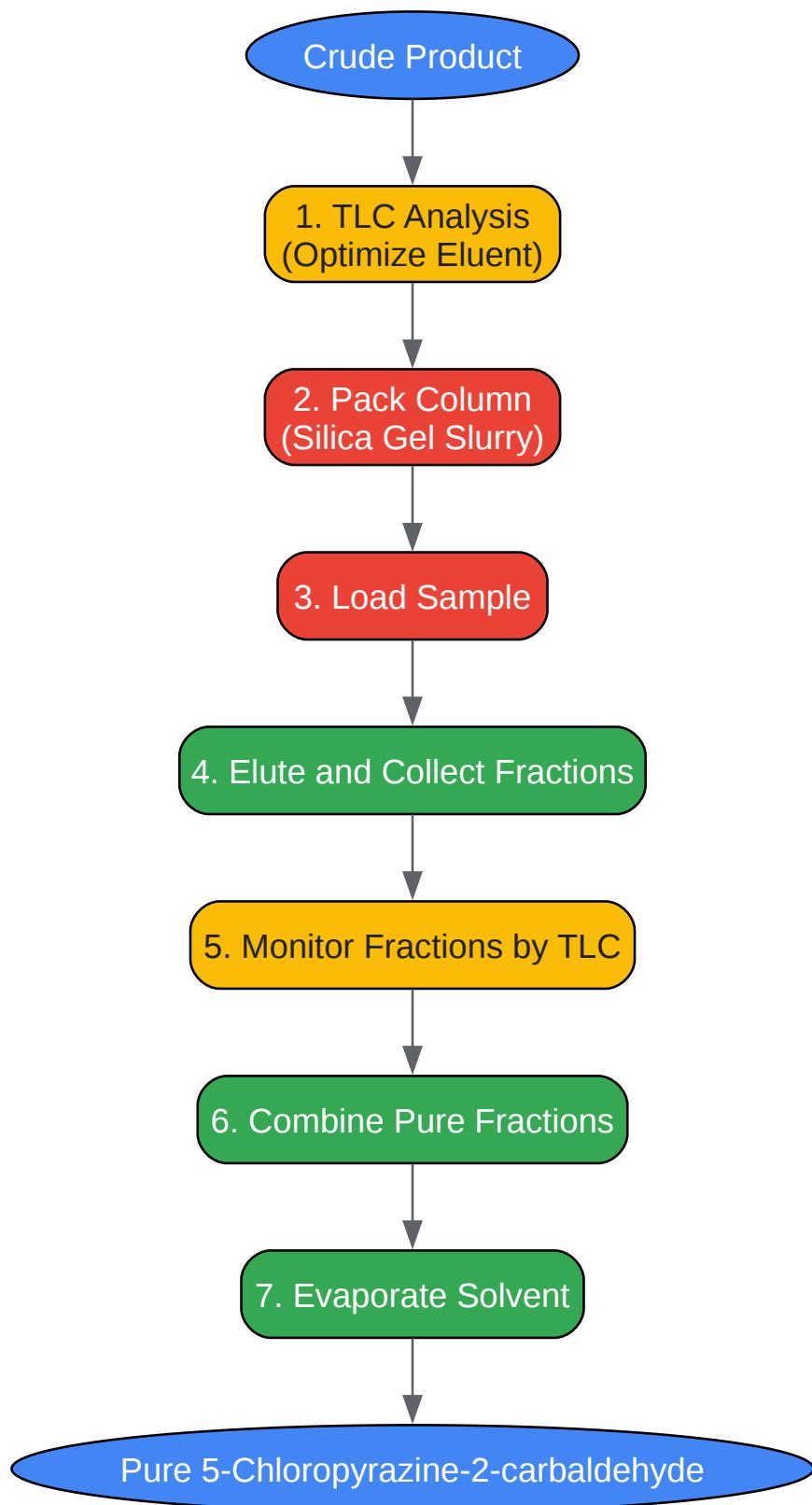
Property	Value	Source
CAS Number	88625-24-5	[1] [2] [3] [4]
Molecular Formula	C ₅ H ₃ CIN ₂ O	[1] [2] [3] [4]
Molecular Weight	142.54 g/mol	[1] [2]
Appearance	Solid	[2] [4]
Boiling Point	211 °C at 760 mmHg	[2]
Purity (Typical)	≥95%	[1] [2] [4]
Storage Conditions	-20°C, stored under nitrogen	[1] [2]

The solid nature of this compound at room temperature makes recrystallization a primary candidate for purification. Its moderate polarity also suggests that column chromatography is a viable alternative for separating it from less polar or more polar impurities.

Selecting a Purification Strategy: A Logic-Based Approach

The choice of purification technique depends on the nature and quantity of the impurities, as well as the scale of the reaction. The following decision tree can guide you in selecting the most appropriate method.





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